

Personal protective equipment for handling 1-Bromobenzene-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromobenzene-13C6

Cat. No.: B051945

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromobenzene-13C6

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromobenzene-13C6** (CAS No: 112630-77-0). The following procedures are designed to ensure safe laboratory operations and minimize risks.

Hazard Identification and GHS Classification

1-Bromobenzene-13C6 is a stable, isotopically labeled compound that shares the same chemical hazards as its unlabeled counterpart. It is a flammable liquid and vapor that causes skin irritation and is toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Signal Word: Warning^{[1][2]}

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Skin Irritant)
- GHS09: Environment (Hazardous to the aquatic environment)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

The physical and chemical properties of **1-Bromobenzene-13C6** are summarized below. Note that properties like melting and boiling points are for the unlabeled compound but are expected to be very similar for the 13C6-labeled version.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_6\text{H}_5\text{Br}$	[4]
Molecular Weight	163.0 g/mol	[1] [4]
Appearance	Colorless liquid	[5] [6] [7]
Odor	Aromatic, Pungent	[6] [7]
Melting Point	-31 °C / -23.8 °F	[6] [7] [8]
Boiling Point	156 °C / 312.8 °F	[5] [6] [8]
Flash Point	51 °C / 123.8 °F (Closed cup)	[6] [7] [8]
Density	1.491 g/mL at 25°C	[5]
Solubility	Insoluble in water. Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), Ethanol (30 mg/ml), ether, and benzene.	[4] [5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Bromobenzene-13C6** to minimize exposure.[\[9\]](#)

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields and a face shield.	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). A face shield provides additional protection against splashes. [10] [11]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat or chemical-resistant apron/coveralls.	Inspect gloves before use and use proper removal technique. [10] [11] Protective clothing should cover the body fully. [11]
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood. If inhalation risk is high, use a NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges.	Respirators are necessary if ventilation is inadequate or if exposure limits are exceeded. [8] [10]
Footwear	Closed-toe, chemical-resistant shoes or boots.	Footwear should cover and protect the entire foot. [12] [13]

Operational and Disposal Plan

Step-by-Step Handling Protocol

Receiving and Storage:

- Upon receipt, inspect the container for damage or leaks.
- Store the container in a cool, dry, and well-ventilated area designated for flammable liquids.
[\[8\]](#)
- Keep the container tightly closed and away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[8\]](#)

- Store away from strong oxidizing agents.[8] Recommended storage temperature is 15–25 °C.

Preparation and Use:

- Work exclusively within a certified chemical fume hood to ensure adequate ventilation.[8][14]
- Ground and bond the container and receiving equipment to prevent static discharge.[3][8]
Use only non-sparking tools.[8]
- Before handling, don the required PPE as detailed in the table above.
- When transferring the liquid, do so carefully to avoid splashes and the generation of vapor.
- Wash hands thoroughly after handling the substance.[14]

Spill Management:

- In case of a spill, remove all sources of ignition immediately.[8][10]
- Ensure the area is well-ventilated.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite). Do not use combustible materials.
- Collect the absorbed material and spillage into a suitable, sealed container for hazardous waste disposal.[8][10]
- Do not let the product enter drains, as it is toxic to aquatic life.[2][10]

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[8][10]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes.[8][10] If skin irritation occurs, seek medical advice.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.[8] Seek medical attention.
Ingestion	Do NOT induce vomiting.[10] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[10] Seek immediate medical attention.

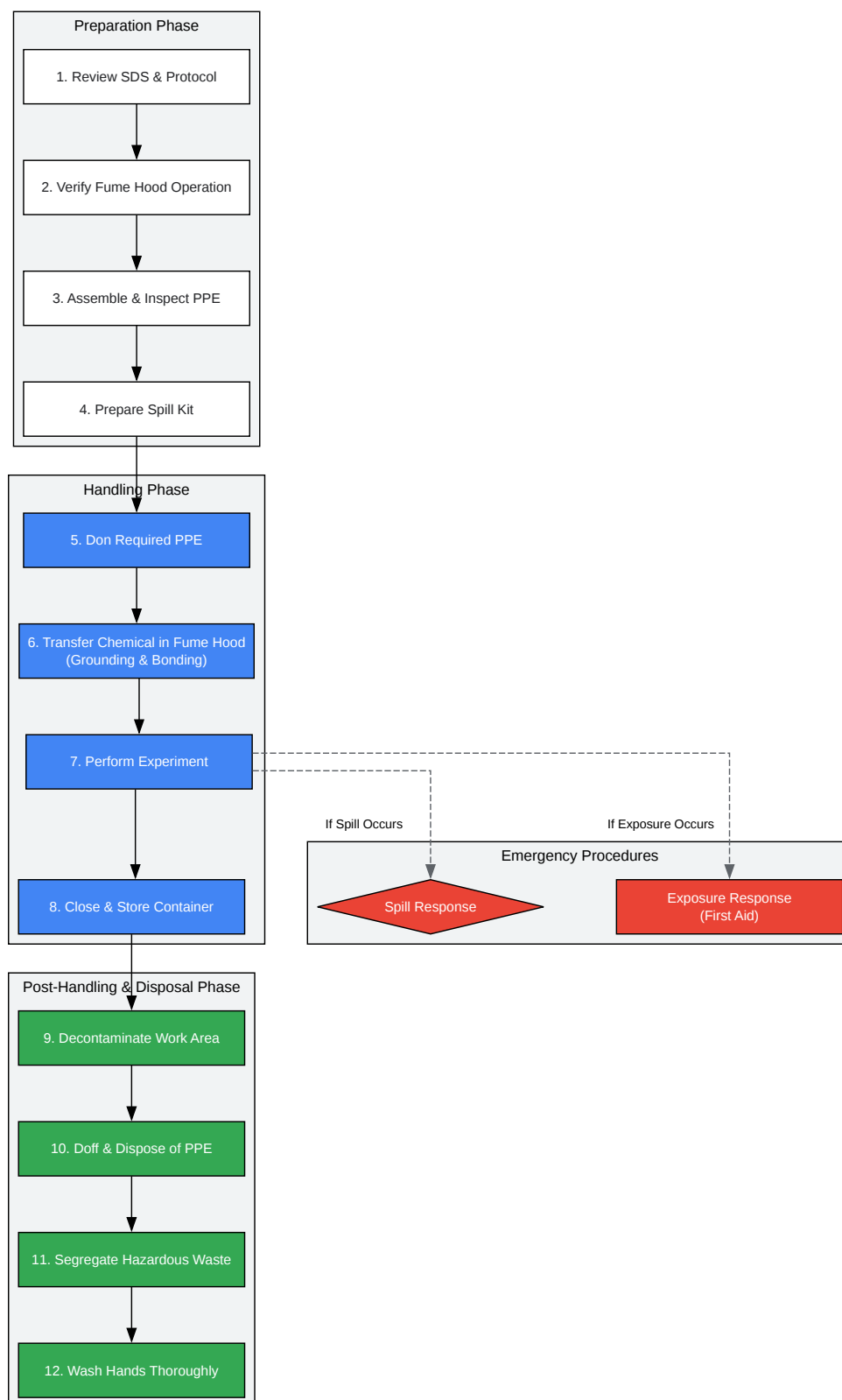
Disposal Plan

1-Bromobenzene-13C6 and any materials contaminated with it must be treated as hazardous waste.

- Chemical Disposal: Do not dispose of the chemical down the drain.[10] Offer surplus and non-recyclable solutions to a licensed professional waste disposal company.[10][14]
- Contaminated Materials: All used PPE, absorbent materials from spills, and empty containers should be placed in a sealed, labeled hazardous waste container.
- Container Disposal: Handle uncleaned, empty containers as you would the product itself. Dispose of the container to an approved waste disposal plant.
- Regulations: All waste disposal must be conducted in accordance with federal, state, and local environmental regulations.[14]

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **1-Bromobenzene- $^{13}\text{C}_6$** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1-Bromobenzene-13C6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzene-13C6, bromo- | C6H5Br | CID 11298139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carlroth.com [carlroth.com]
- 3. pentachemicals.eu [pentachemicals.eu]
- 4. caymanchem.com [caymanchem.com]
- 5. chembk.com [chembk.com]
- 6. Bromobenzene | C6H5Br | CID 7961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. fishersci.com [fishersci.com]
- 9. blog.storemasta.com.au [blog.storemasta.com.au]
- 10. gustavus.edu [gustavus.edu]
- 11. trimaco.com [trimaco.com]
- 12. epa.gov [epa.gov]
- 13. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 14. isotope.com [isotope.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromobenzene-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051945#personal-protective-equipment-for-handling-1-bromobenzene-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com